

3-Bromo-5-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-5-methylaniline

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An In-depth Technical Guide to 3-Bromo-5-methylaniline

This guide provides comprehensive technical information on **3-Bromo-5-methylaniline**, a key intermediate in the pharmaceutical and chemical industries. The document details its chemical properties, experimental protocols for its synthesis, and its applications in research and drug development.

Core Compound Data

3-Bromo-5-methylaniline is an aromatic amine with a bromine and a methyl group substituent. Its chemical properties are summarized in the table below.

Identifier	Value	Source
Molecular Formula	C ₇ H ₈ BrN	[1] [2] [3]
Molecular Weight	186.05 g/mol	[1]
IUPAC Name	3-bromo-5-methylaniline	[1] [3]
CAS Number	74586-53-1	[1] [2]
Synonyms	3-Bromo-5-methylbenzenamine, 5-bromo-m-toluidine	[1] [2]
Appearance	White to cream or purple to purple-brown solid	[3]
Solubility	Slightly soluble in water	[2] [4]

Experimental Protocols

Synthesis of 3-Bromo-5-methylaniline from 3-Bromo-5-nitrotoluene

A common method for the synthesis of **3-Bromo-5-methylaniline** involves the reduction of 3-bromo-5-nitrotoluene.[\[4\]](#)

Materials:

- 3-bromo-5-nitrotoluene
- Dioxane
- Water
- Zinc powder
- Ammonium chloride
- Ethyl acetate

- Anhydrous sodium sulfate

Procedure:

- Dissolve 3-bromo-5-nitrotoluene (5 g, 23.1 mmol) in a 3:1 mixture of dioxane and water (40 mL).
- To this solution, add zinc powder (15 g, 231 mmol) and ammonium chloride (12.3 g, 231 mmol) sequentially.
- Stir the reaction mixture at room temperature for 4 hours.
- Upon completion of the reaction, dilute the mixture with water.
- Extract the product with ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield **3-bromo-5-methylaniline**.

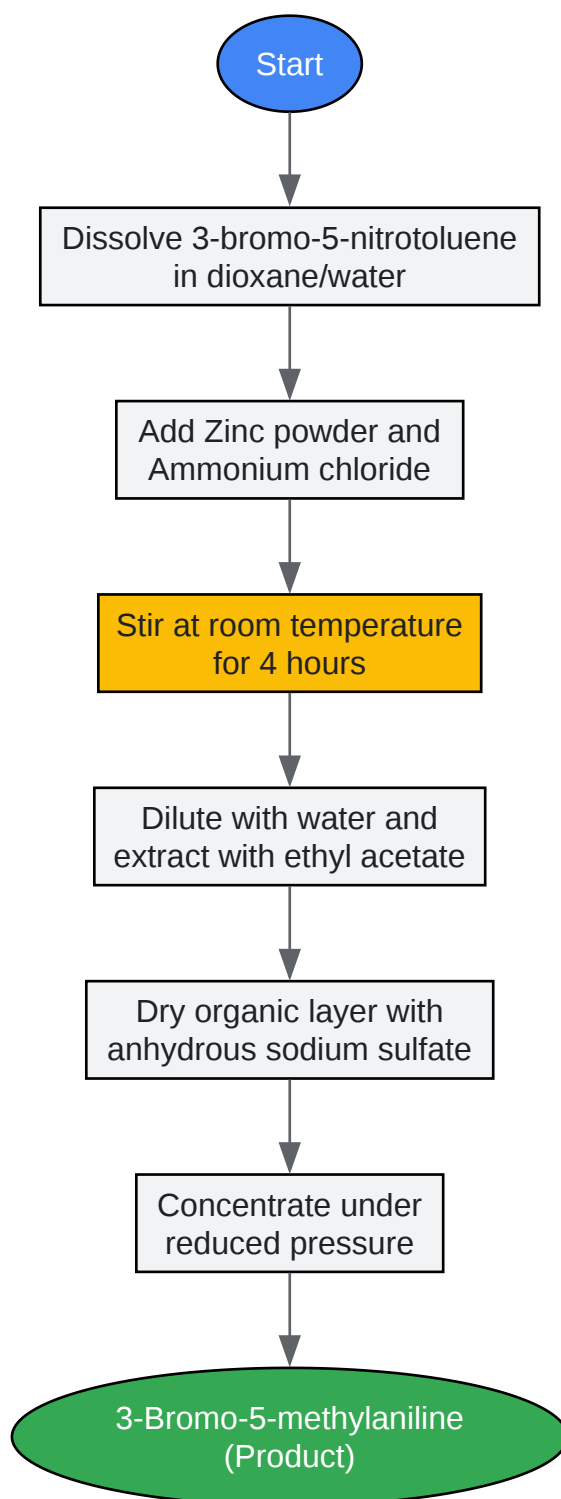
This procedure has been reported to yield the product as a brown solid with a high yield (93%).
[\[4\]](#)

Applications in Research and Drug Development

3-Bromo-5-methylaniline and its derivatives are valuable building blocks in organic synthesis, particularly for the development of new pharmaceutical agents. Its structural features allow for further chemical modifications, making it a versatile intermediate.[\[2\]](#)[\[5\]](#)[\[6\]](#) It is utilized in the synthesis of various biologically active compounds, which are investigated for the treatment of a range of conditions, including neurological disorders.[\[5\]](#)

Workflow and Pathway Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **3-Bromo-5-methylaniline**.



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Caption: Synthesis workflow of **3-Bromo-5-methylaniline**.

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